

Essential Safety and Operational Guide for 1,2,4,5-Tetramethylbenzene

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Compound of Interest

Compound Name: 1,2,4,5-Tetramethylbenzene

Cat. No.: B166113

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,2,4,5-Tetramethylbenzene** (Durene). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

I. Chemical Safety and Hazard Information

1,2,4,5-Tetramethylbenzene is a flammable solid that may cause irritation to the eyes, skin, and respiratory tract.^[1] It is also very toxic to aquatic life with long-lasting effects.^{[2][3]}

Quantitative Data Summary

The following tables summarize key quantitative safety and physical property data for **1,2,4,5-Tetramethylbenzene**.

Table 1: Occupational Exposure Limits

Parameter	Value	Organization	Notes
TLV-TWA (Inhalable particles)	10 mg/m ³	ACGIH	As Particles (Insoluble or Poorly Soluble) [NOS][1]
TLV-TWA (Respirable particles)	3 mg/m ³	ACGIH	As Particles (Insoluble or Poorly Soluble) [NOS][1]
OSHA PEL	Not Listed	OSHA	[3]
NIOSH REL	Not Listed	NIOSH	[3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder/solid[1][3]
Molecular Formula	C ₁₀ H ₁₄
Molecular Weight	134.22 g/mol
Melting Point	78 - 82 °C / 172.4 - 179.6 °F[3]
Boiling Point	196 - 197 °C / 384.8 - 386.6 °F[3]
Flash Point	54 °C / 129.2 °F[1]
Vapor Pressure	160 mmHg @ 140 °C[3]
Solubility	Insoluble in water

Table 3: Health Hazard Data

Exposure Route	Hazard	LD50 (Oral, rat)
Inhalation	May cause respiratory tract irritation. Vapors may cause dizziness or suffocation.[1]	6989 mg/kg[1][4]
Skin Contact	May cause skin irritation.[1]	
Eye Contact	May cause eye irritation.[1]	
Ingestion	May cause irritation of the digestive tract.[1]	

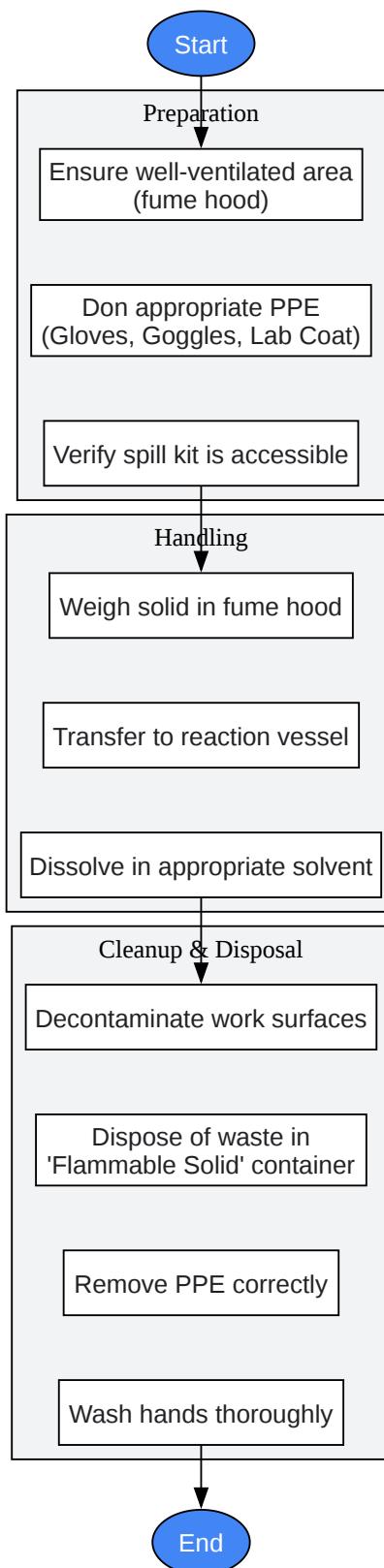
II. Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **1,2,4,5-Tetramethylbenzene**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[1] For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[1]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[1] For large-scale or continuous use, wear tight-weave, non-static clothing and non-sparking safety footwear. [1]
- Respiratory Protection: A NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge with a dust/mist filter is recommended where the neat chemical is handled.[5] A full respiratory protection program should meet OSHA's 29 CFR 1910.134 and ANSI Z88.2 standards.[1]

III. Operational Plan: Step-by-Step Handling Protocol

Workflow for Handling **1,2,4,5-Tetramethylbenzene**

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Caption: Workflow for the safe handling of **1,2,4,5-Tetramethylbenzene**.

Detailed Methodology:**• Preparation:**

- Work in a well-ventilated area, preferably a chemical fume hood.[[1](#)]
- Ensure an eyewash station and safety shower are readily accessible.[[1](#)]
- Don all required PPE as specified in Section II.
- Keep away from heat, sparks, open flames, and other sources of ignition.[[3](#)] Use spark-proof tools and explosion-proof equipment.[[1](#)]
- Minimize dust generation and accumulation.[[1](#)]

• Handling:

- Wash hands thoroughly after handling.[[1](#)]
- Avoid contact with eyes, skin, and clothing.[[1](#)]
- Keep the container tightly closed when not in use.[[1](#)]

• Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[[1](#)]
- Keep containers tightly closed.[[3](#)]

IV. Emergency and Disposal Plans

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[[1](#)]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[[1](#)]

- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[1]

Spill Response

- Immediate Actions:
 - Remove all sources of ignition.[1]
 - Evacuate the area. For a small spill, isolate the area for at least 25 meters (75 feet) in all directions. For a large spill, consider an initial downwind evacuation for at least 100 meters (330 feet).[5]
 - Ensure adequate ventilation.[1]
- Cleanup Procedure:
 - Wear appropriate PPE.
 - For small spills of solid material, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1] Use a spark-proof tool.[1]
 - For spills of the material in solution, use an absorbent paper to pick up all liquid spill material.[5]
 - Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal.[5]
 - Wash all contaminated surfaces with alcohol followed by a strong soap and water solution. [5]

Disposal Plan

- All waste must be handled in accordance with local, state, and federal regulations.[4]

- Dispose of this material and its container as hazardous waste.[\[4\]](#)
- Do not allow waste to enter drains or the environment.[\[4\]](#)
- Consult with a licensed professional waste disposal service to dispose of this material. Recycle wherever possible.[\[4\]](#)
- Empty containers may retain product residue and can be hazardous. Do not cut, drill, grind, or weld on or near the container.[\[4\]](#)

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